

Application Note: Sourcing and Analysis of Diisononyl Phthalate (DINP) Isomer Standards

Author: BenchChem Technical Support Team. **Date:** December 2025

Compound of Interest

Compound Name: *Diisononyl phthalate*

Cat. No.: *B122871*

[Get Quote](#)

For Researchers, Scientists, and Drug Development Professionals

Introduction

Diisononyl phthalate (DINP) is a high-production-volume plasticizer used to impart flexibility to a wide range of polymer products. Unlike simpler phthalates, commercial DINP is not a single chemical entity but a complex mixture of C9 branched-chain isomers.^{[1][2][3]} This isomeric complexity presents significant challenges for researchers and analytical scientists requiring well-characterized standards for toxicological studies, exposure assessments, and quality control. This application note provides a comprehensive guide to sourcing available DINP analytical standards and outlines detailed protocols for their analytical characterization.

Sourcing Analytical Standards for Diisononyl Phthalate (DINP)

A critical point for researchers is that individual, purified isomers of **diisononyl phthalate** are generally not commercially available as certified reference materials (CRMs). Instead, analytical standards for DINP are supplied as well-characterized mixtures of these isomers.

Two primary CAS numbers are associated with commercial DINP mixtures, reflecting different manufacturing processes and resulting in varied isomeric compositions:^[4]

- CAS RN® 28553-12-0: A common designation for a mixture of branched-chain **diisononyl phthalate** isomers.

- CAS RN® 68515-48-0: Another designation for a complex mixture of di(C8-C10) branched alkyl phthalates, rich in C9 isomers.

Several reputable suppliers offer DINP analytical standards, typically as solutions in a specified solvent or as neat materials. It is essential to obtain a Certificate of Analysis (CoA) for any procured standard, which should provide information on the purity of the mixture and the solvent matrix.

Table 1: Key Characteristics of Commercially Available DINP Analytical Standards

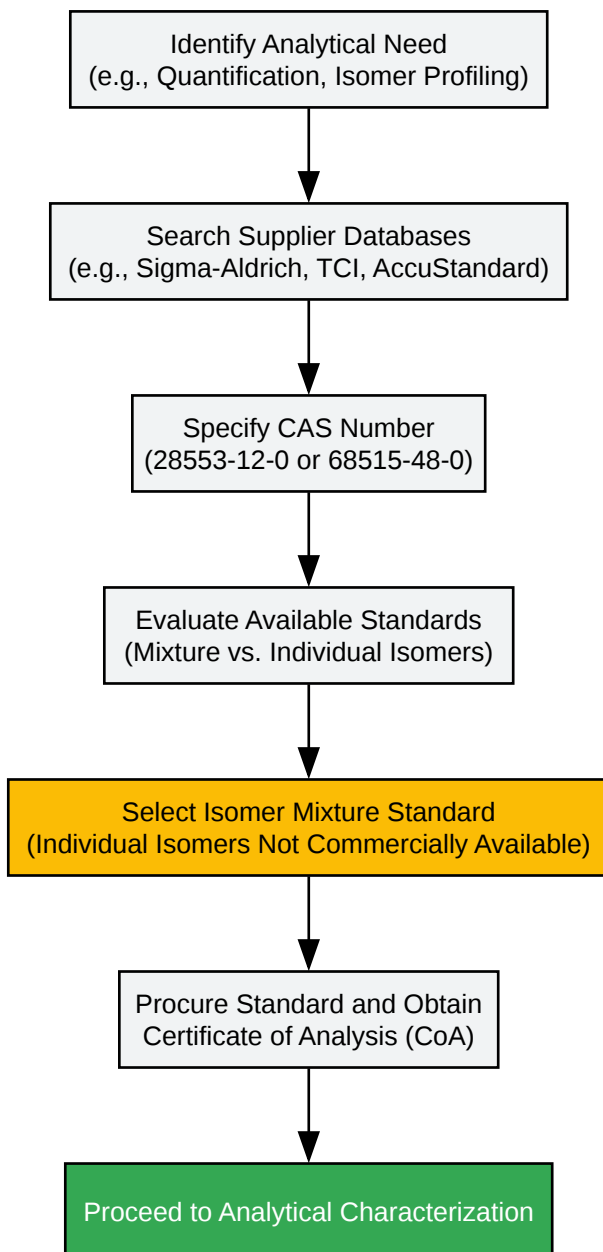
Characteristic	Description
Product Description	Typically described as "Diisononyl Phthalate (mixture of branched chain isomers)" or similar.
CAS Number	28553-12-0 or 68515-48-0.
Format	Available as neat material (viscous liquid) or in solution (e.g., in hexane, acetone).
Purity	High-purity mixtures (e.g., ≥99%) are available as certified reference materials (CRMs). [5]
Isomer Composition	The exact ratio of isomers is generally not specified for individual isomers, but the overall composition is characteristic of the technical mixture.

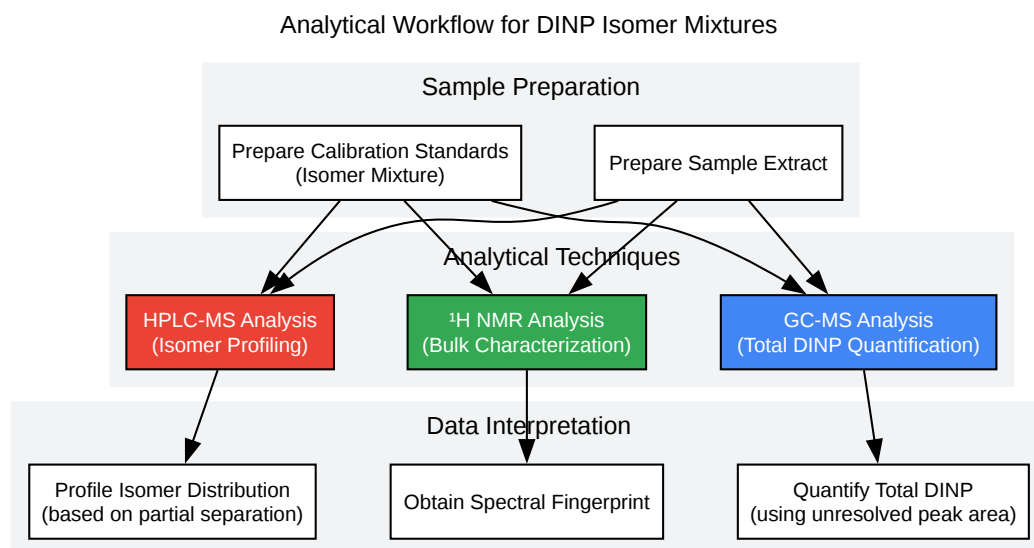
Table 2: Sourcing Options for DINP Analytical Standards

Supplier	Product Example	CAS Number	Notes
Sigma-Aldrich (Merck)	Diisononyl phthalate ester, technical grade	28553-12-0	Mixture of C9 isomers. [2] [3]
CPAChem	Diisononyl phthalate (mixture of branched chain isomers) CRM	28553-12-0	Certified Reference Material with stated purity and uncertainty. [5]
FUJIFILM Wako Pure Chemical Corporation	Diisononyl Phthalate Standard	28553-12-0	Analytical standard for phthalates testing.
TCI America	Diisononyl Phthalate (mixture of branched chain isomers)	28553-12-0	Available in various quantities. [6]
AccuStandard	Phthalate Technical Mixtures	Varies	Offers a range of phthalate standards, including technical mixtures. [7]

Logical Workflow for Sourcing DINP Standards

Workflow for Sourcing DINP Analytical Standards





[Click to download full resolution via product page](#)

Caption: General analytical workflow for DINP.

Conclusion

Sourcing analytical standards for **diisononyl phthalate** isomers requires an understanding that individual isomers are not readily available. Researchers must work with complex, commercially available isomer mixtures. The analytical approach to these mixtures is crucial, with GC-MS being the standard for total DINP quantification and HPLC-MS offering potential for partial isomer separation. NMR spectroscopy provides a valuable tool for the bulk characterization of these complex standards. By employing the appropriate sourcing strategies and analytical protocols outlined in this note, researchers can confidently and accurately work with DINP isomer standards in their studies.

Need Custom Synthesis?

BenchChem offers custom synthesis for rare earth carbides and specific isotopic labeling.

Email: info@benchchem.com or [Request Quote Online](#).

References

- 1. industrialchemicals.gov.au [industrialchemicals.gov.au]
- 2. フタル酸ジイソノニル ester content $\geq 99\%$ (mixture of C9 isomers), technical grade | Sigma-Aldrich [sigmaaldrich.com]
- 3. Diisononyl phthalate ester content = 99 mixture of C9 isomers, technical grade 28553-12-0 [sigmaaldrich.com]
- 4. Human Biological Monitoring of Diisononyl Phthalate and Diisodecyl Phthalate: A Review - PMC [pmc.ncbi.nlm.nih.gov]
- 5. cpachem.com [cpachem.com]
- 6. Diisononyl Phthalate (mixture of branched chain isomers), TCI America 500 g | Buy Online | TCI America | Fisher Scientific [fishersci.com]
- 7. accustandard.com [accustandard.com]
- To cite this document: BenchChem. [Application Note: Sourcing and Analysis of Diisononyl Phthalate (DINP) Isomer Standards]. BenchChem, [2025]. [Online PDF]. Available at: [https://www.benchchem.com/product/b122871#sourcing-analytical-standards-for-diisononyl-phthalate-isomers]

Disclaimer & Data Validity:

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While BenchChem strives to provide accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

Technical Support: The protocols provided are for reference purposes. Unsure if this reagent suits your experiment? [[Contact our Ph.D. Support Team for a compatibility check](#)]

Need Industrial/Bulk Grade? [Request Custom Synthesis Quote](#)

BenchChem

Our mission is to be the trusted global source of essential and advanced chemicals, empowering scientists and researchers to drive progress in science and industry.

Contact

Address: 3281 E Guasti Rd

Ontario, CA 91761, United States

Phone: (601) 213-4426

Email: info@benchchem.com